

A Comprehensive Guide to the Safe Handling of O-Phenylhydroxylamine Hydrochloride

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Compound of Interest

Compound Name: *O-Phenylhydroxylamine hydrochloride*

Cat. No.: *B1366627*

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For Researchers, Scientists, and Drug Development Professionals

O-Phenylhydroxylamine hydrochloride is a chemical compound utilized in various research and development applications, including as a building block in the synthesis of pharmaceuticals and agrochemicals.^[1] Its potential for biological activity necessitates a thorough understanding of its hazards and strict adherence to safety protocols to mitigate risks of exposure.^[1] This guide provides essential, immediate safety and logistical information for handling **O-Phenylhydroxylamine hydrochloride** in a laboratory setting.

Hazard Identification and Risk Assessment

O-Phenylhydroxylamine hydrochloride is classified as a hazardous substance. A thorough risk assessment must be conducted before any handling of this chemical.

Primary Hazards:

- Acute Toxicity (Oral): Toxic if swallowed.^{[2][3][4]} Ingestion can lead to severe health complications and requires immediate medical attention.^[5]
- Skin Irritation: Causes skin irritation upon contact.^{[5][6]}
- Serious Eye Irritation: Can cause serious eye irritation.^[5]
- Respiratory Irritation: May cause respiratory irritation if inhaled.^[5]

GHS Hazard Classification:

Hazard Class	Category	Signal Word	Hazard Statement
Acute toxicity, Oral	Category 3	Danger	H301: Toxic if swallowed[4]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[7]
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation[7]
Specific target organ toxicity — Single exposure	Category 3	Warning	H335: May cause respiratory irritation[7]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory to prevent exposure when handling **O-Phenylhydroxylamine hydrochloride**.^[8] The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.^[9]

PPE Category	Specification	Rationale
Hand Protection	Chemical-impermeable gloves (e.g., nitrile rubber).[8] Double gloving is recommended.	To prevent skin contact, which can cause irritation.[8][10]
Eye & Face Protection	Splash-proof safety goggles and a face shield.[5][8][9]	To protect against splashes that can cause serious eye damage.[5][8]
Skin & Body Protection	A lab coat is the minimum requirement. For handling larger quantities or when there is a risk of splashing, disposable protective clothing (e.g., Tyvek) should be worn.[8][9]	To protect the skin from irritation. Contaminated clothing must be removed immediately.[5][8]
Respiratory Protection	For weighing or handling the solid that may generate dust, a NIOSH-approved respirator with an appropriate particulate filter is necessary.[5][11][12]	To prevent inhalation, which can cause respiratory irritation.[5]

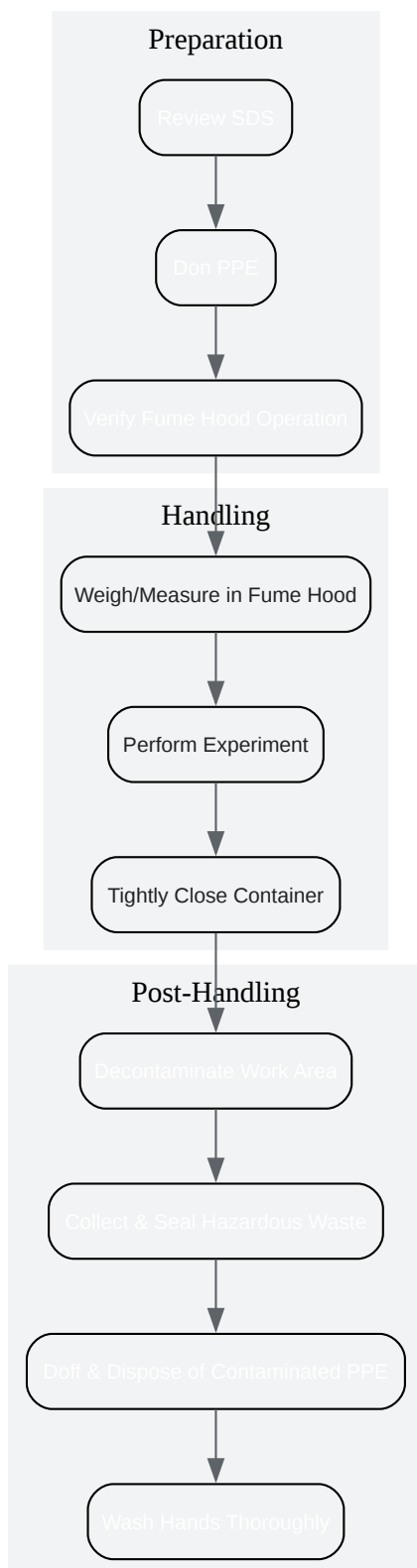
Operational Plan for Handling

A strict, procedural workflow is essential for the safe handling of **O-Phenylhydroxylamine hydrochloride**.

Engineering Controls

- All handling of **O-Phenylhydroxylamine hydrochloride**, especially the solid form, should be conducted in a certified chemical fume hood to minimize inhalation exposure.[10]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5][13]

Step-by-Step Handling Procedure



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Safe Handling Workflow for **O-Phenylhydroxylamine Hydrochloride**

Storage

- Store in a cool, dry, and well-ventilated place.[13][14]
- Keep the container tightly closed.[5][14]
- Store locked up.[2][3]
- The compound is hygroscopic and may be sensitive to moisture.[5][14] Store under an inert gas.[3][14]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First-Aid Measures

Exposure Route	First-Aid Procedure
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[2][5] Rinse mouth.[2] Do NOT induce vomiting.[2]
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[2] Call a POISON CENTER or doctor if you feel unwell.[5]
Skin Contact	IF ON SKIN: Take off immediately all contaminated clothing.[2] Wash with plenty of soap and water.[5] If skin irritation occurs: Get medical advice/attention.[5]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes.[5] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[2][5] If eye irritation persists: Get medical advice/attention.[5]

Spill Response

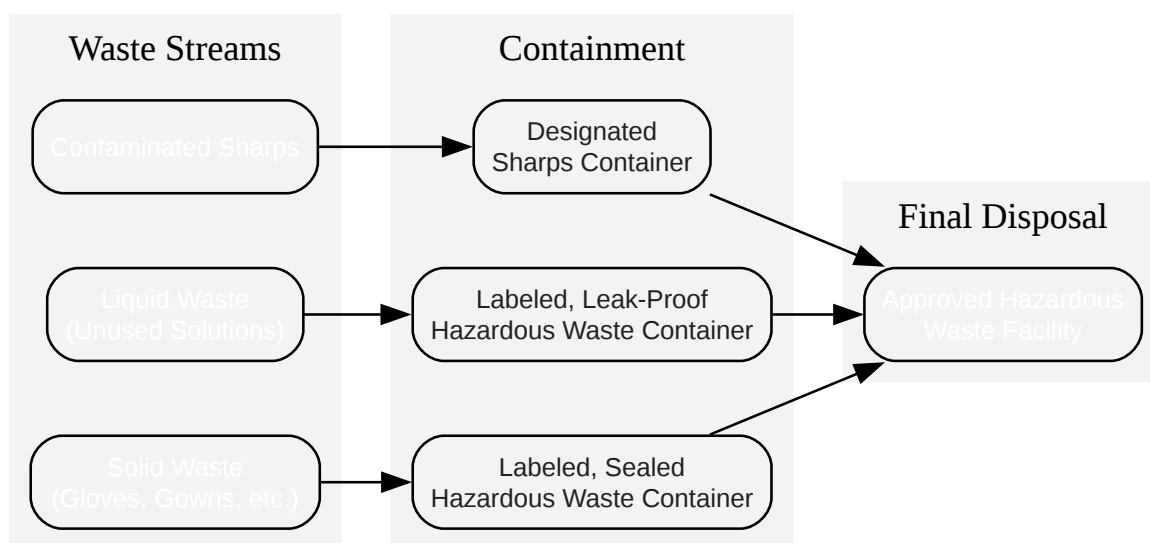
- Minor Spill: Evacuate non-essential personnel and ensure adequate ventilation.[3][14] Avoid dust formation.[2] Collect the spilled material using appropriate tools and place it in a suitable, sealed container for disposal.[14]
- Major Spill: Evacuate the area immediately.[3] Prevent the spill from entering drains.[2] Contact your institution's environmental health and safety department for assistance.

Disposal Plan

All waste contaminated with **O-Phenylhydroxylamine hydrochloride** is considered hazardous waste and must be disposed of according to institutional, local, state, and federal regulations.

[2][15][16]

- Solid Waste: Contaminated gloves, gowns, bench paper, and other solid materials should be placed in a designated, labeled, and sealed hazardous waste container.[10]
- Liquid Waste: Unused solutions containing **O-Phenylhydroxylamine hydrochloride** and contaminated liquid waste should be collected in a clearly labeled, leak-proof container for hazardous chemical waste.[10]
- Sharps: Contaminated needles, syringes, and other sharps must be disposed of in a designated sharps container.[10]



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Waste Disposal Workflow

Conclusion

Handling **O-Phenylhydroxylamine hydrochloride** safely requires a proactive approach to risk management, encompassing a thorough understanding of its hazards, the consistent use of appropriate personal protective equipment, adherence to established handling procedures, and a clear plan for emergencies and waste disposal. By integrating these principles into your laboratory practices, you can mitigate the risks associated with this compound and ensure a safe research environment.

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References

- 1. Buy N-phenyl hydroxylamine hydrochloride [smolecule.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. O-Phenylhydroxylamine hydrochloride | C₆H₈ClNO | CID 6365179 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. O-Phenylhydroxylamine hydrochloride, 97% | Fisher Scientific [fishersci.ca]
- 7. O-Phenylhydroxylamine | C₆H₇NO | CID 2794249 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. marketplace.safetyculture.com [marketplace.safetyculture.com]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. O-Phenylhydroxylamine = 97.0 AT 6092-80-4 [sigmaaldrich.com]
- 12. O-Phenylhydroxylamine = 97.0 AT 6092-80-4 [sigmaaldrich.com]

- 13. fishersci.com [fishersci.com]
- 14. tcichemicals.com [tcichemicals.com]
- 15. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 16. Hazardous Drugs - Controlling Occupational Exposure to Hazardous Drugs | Occupational Safety and Health Administration [osha.gov]
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